

A Technical Guide to N-(4-nitrophenyl)-3-oxobutanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Nitroacetoacetanilide

Cat. No.: B1361057

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N-(4-nitrophenyl)-3-oxobutanamide, a specialized chemical compound. It details its chemical and physical properties, outlines a general synthesis protocol, and discusses its applications, particularly as a versatile intermediate in various chemical syntheses relevant to industrial and research settings.

Chemical Identity and Properties

N-(4-nitrophenyl)-3-oxobutanamide, also known by its common synonym **4'-**

Nitroacetoacetanilide, is an organic compound recognized for its role as a chemical intermediate.^[1] Its formal IUPAC name is N-(4-nitrophenyl)-3-oxobutanamide.^[2] The presence of a nitro group, an amide linkage, and a β -keto group makes it a valuable building block in organic synthesis.

It is important to distinguish this compound from the similarly named 4-Nitroacetanilide (IUPAC: N-(4-nitrophenyl)acetamide), which has a different chemical structure, CAS number, and properties.^[3]^[4]

Table 1: Physicochemical Properties of N-(4-nitrophenyl)-3-oxobutanamide

Property	Value	Reference(s)
IUPAC Name	N-(4-nitrophenyl)-3-oxobutanamide	[2]
Synonyms	4'-Nitroacetoacetanilide, p-Nitroacetoacetanilide	[1]
CAS Number	4835-39-6	[1] [2]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₄	[1] [2]
Molecular Weight	222.20 g/mol	[2]
Appearance	Bright yellow crystalline powder	[1]
Melting Point	122-123 °C	[5]
Boiling Point	498.6 °C at 760 mmHg	[1] [5]

| Density | 1.331 g/cm³ | [\[1\]](#)[\[5\]](#) |

Table 2: Spectral Data Summary

Spectroscopic Technique	Data Availability / Key Features	Reference(s)
¹³ C NMR	Data available in spectral databases.	[2]

| Mass Spectrometry | GC-MS data available in spectral databases. | [\[2\]](#) |

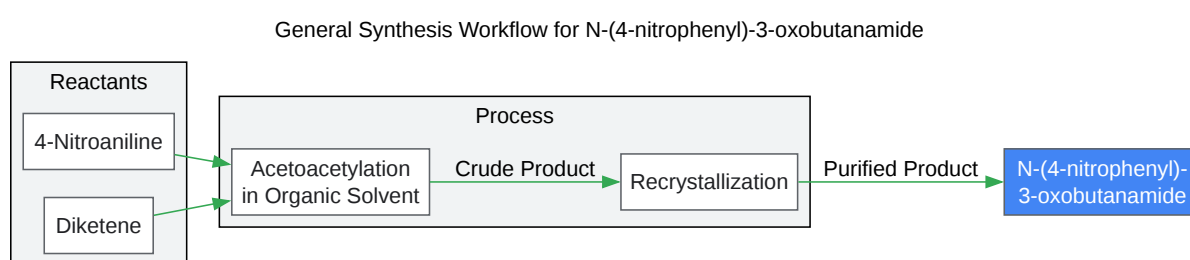
Synthesis and Experimental Protocols

The synthesis of acetoacetanilides is typically achieved through the acetoacetylation of an aniline derivative.[\[6\]](#) For N-(4-nitrophenyl)-3-oxobutanamide, the logical precursors are 4-nitroaniline and an acetoacetylating agent, such as diketene or ethyl acetoacetate.

General Experimental Protocol (Reaction of 4-nitroaniline with Diketene):

This protocol is a generalized procedure based on established methods for synthesizing acetoacetanilides from anilines and diketene.[7][8][9]

- **Reaction Setup:** In a three-necked flask equipped with a stirrer, dropping funnel, and reflux condenser, dissolve 4-nitroaniline in a suitable dry, inert organic solvent (e.g., benzene, toluene, or ethanol under anaerobic conditions).[7][8]
- **Addition of Reagent:** While stirring, add a solution of diketene in the same solvent dropwise to the aniline solution over a period of approximately 30 minutes. The reaction is exothermic and may require cooling to maintain a controlled temperature.
- **Reaction Completion:** After the addition is complete, heat the mixture under reflux for 1-3 hours to ensure the reaction goes to completion.[7][8]
- **Isolation:** Remove the solvent under reduced pressure. The resulting crude product is a solid residue.
- **Purification:** Purify the crude N-(4-nitrophenyl)-3-oxobutanamide by recrystallization from a suitable solvent system, such as aqueous ethanol, to yield the final product as a bright yellow crystalline solid.[1][7]



[Click to download full resolution via product page](#)

Caption: General workflow for synthesizing N-(4-nitrophenyl)-3-oxobutanamide.

Applications in Research and Drug Development

3.1. Intermediate in Pigment and Dye Synthesis

The primary industrial application of N-(4-nitrophenyl)-3-oxobutanamide is as a key intermediate and coupling agent in the manufacturing of synthetic pigments and dyes.^{[1][10]} Its chemical structure allows it to participate in azo coupling reactions to produce stable and vibrant colorants used in the textile, coatings, and plastics industries.^[1]

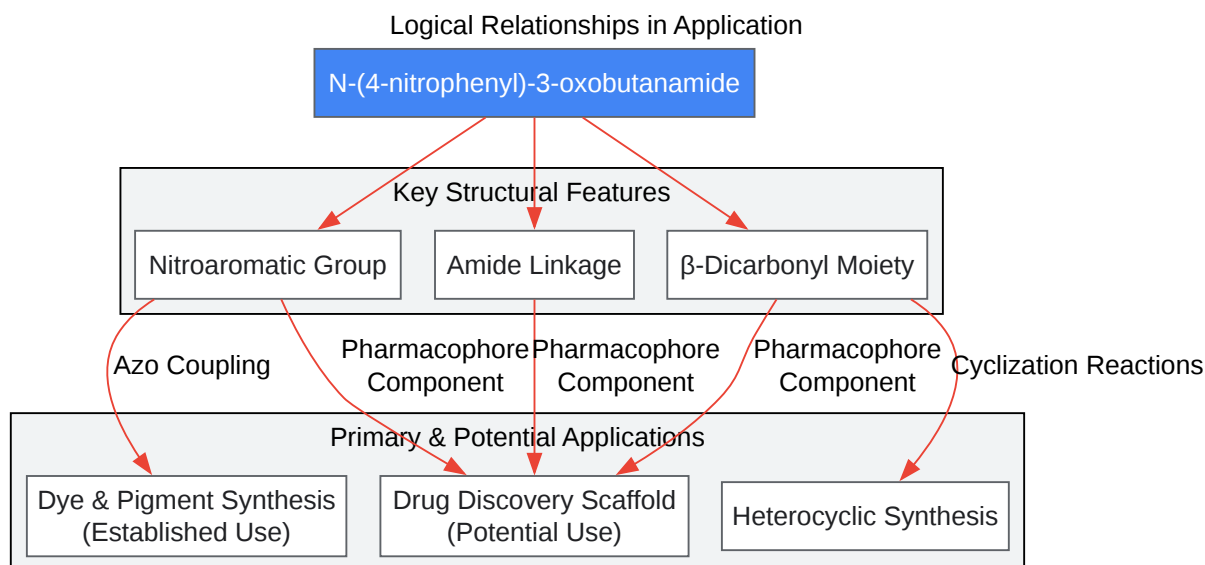
3.2. Versatile Building Block in Organic Synthesis

Beyond dyes, its high purity and versatile functional groups make it an attractive intermediate for the synthesis of more complex molecules in the fine chemical industry.^[1] The presence of the nitroaromatic ring, a reactive β -dicarbonyl moiety, and an amide linkage provides multiple reaction sites for building molecular complexity. For instance, 3-oxobutanamides are known precursors in the synthesis of various heterocyclic compounds.^[11]

3.3. Potential in Drug Discovery and Development

While direct applications in drug development are not extensively documented, the structural motifs within N-(4-nitrophenyl)-3-oxobutanamide are relevant to medicinal chemistry.

- **Nitroaromatic Core:** Nitroaromatic compounds are a significant class of therapeutic agents with a wide range of pharmacological activities, including antibacterial, antiprotozoal, and anticancer properties.^{[12][13][14]} The nitro group is often crucial for the molecule's mechanism of action, frequently acting as a prodrug that is metabolically reduced in biological systems to generate reactive nitrogen species.^{[12][15][16]}
- **Scaffold for Bioactive Molecules:** The compound can serve as a starting material or scaffold for creating libraries of novel compounds for biological screening. The synthesis of various substituted N-phenyl-3-oxobutanamides has been explored for generating molecules with potential therapeutic value, such as in the development of pyrimidobenzimidazoles.^[17] Although many nitro-containing drugs face challenges related to toxicity, their potent activity continues to drive research into new, selectively toxic agents.^[12]



[Click to download full resolution via product page](#)

Caption: Relationship between the compound's features and its applications.

Safety and Handling

For research and development purposes, proper handling is essential. The compound should be stored in a cool, dry, and well-ventilated area to maintain its chemical integrity.[1] Exposure to excessive heat or moisture should be avoided.[1] It is classified for transport as a corrosive solid (UN3261). Users should consult the full Safety Data Sheet (SDS) before handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. N-(4-Nitrophenyl)-3-oxobutanamide | C₁₀H₁₀N₂O₄ | CID 78547 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Nitroacetanilide - Wikipedia [en.wikipedia.org]
- 4. 4-Nitroacetanilide | C₈H₈N₂O₃ | CID 7691 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. Acetoacetanilide - Wikipedia [en.wikipedia.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. Preparation method of acetoacetanilide compound - Eureka | Patsnap [eureka.patsnap.com]
- 9. CN103951582A - Preparation method of acetoacetanilide compound - Google Patents [patents.google.com]
- 10. nbinno.com [nbinno.com]
- 11. researchgate.net [researchgate.net]
- 12. Nitroaromatic Antibiotics as Nitrogen Oxide Sources - PMC [pmc.ncbi.nlm.nih.gov]
- 13. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 14. scielo.br [scielo.br]
- 15. svedbergopen.com [svedbergopen.com]
- 16. researchgate.net [researchgate.net]
- 17. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]
- To cite this document: BenchChem. [A Technical Guide to N-(4-nitrophenyl)-3-oxobutanamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1361057#iupac-name-for-4-nitroacetoacetanilide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com